

Technical Support Center: Air Entrainment Control in Concrete with Calcium Lignosulfonate

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Compound of Interest

Compound Name: *Lignosulfonic acid, calcium salt*

Cat. No.: *B1668223*

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This technical support center provides researchers and scientists with troubleshooting guidance and frequently asked questions (FAQs) for controlling air entrainment in concrete containing calcium lignosulfonate (CLS).

Frequently Asked Questions (FAQs)

Q1: What is the primary role of calcium lignosulfonate in concrete, and how does it affect air entrainment?

Calcium lignosulfonate (CLS) is primarily used as a water-reducing admixture (plasticizer) in concrete.^{[1][2]} Its main function is to adsorb onto cement particles, creating electrostatic repulsion that disperses them.^{[1][3][4]} This process releases water trapped in cement agglomerates, improving the workability and flow of the concrete mix while allowing for a lower water-to-cement ratio.^{[1][4][5]}

As a secondary effect, CLS also entrains air into the concrete.^{[6][7]} The lignosulfonate molecules, being surface-active agents, stabilize microscopic air bubbles generated during mixing.^[8] This typically results in an air content of 2-4% but can be higher depending on the dosage and other factors.^{[4][6][7]} While this can be beneficial for freeze-thaw resistance, excessive or uncontrolled air entrainment can negatively impact compressive strength.^{[1][3]}

Q2: My concrete mix has excessively high air content after adding calcium lignosulfonate. What are the potential causes?

Excessively high air content is a common issue. The primary causes include:

- **High Dosage of CLS:** Increased dosages of CLS directly lead to higher air entrainment.[1][3] Dosages typically range from 0.20% to 0.30% by cement weight, and exceeding this can cause issues.[1]
- **Interaction with Other Admixtures:** Combining CLS with other admixtures, especially certain superplasticizers or dedicated air-entraining agents, can have a synergistic effect, leading to a significant and sometimes unpredictable increase in air content.[9]
- **High Temperature:** Higher ambient or mix temperatures can sometimes exacerbate the air-entraining effect of lignosulfonates.[3]
- **Cement Composition:** The chemical makeup of the cement, particularly high alkali content, can interact unpredictably with CLS and influence its air-entraining capacity.[1]
- **Purity of CLS:** Impurities in the CLS, such as residual sugars from the pulping process, can affect its performance and contribute to inconsistent air entrainment.[1][6]

Q3: How does mixing time and intensity influence the air-entraining effect of CLS?

The duration and energy of mixing play a crucial role. Initially, longer or more intense mixing will incorporate more air into the concrete. The CLS then acts to stabilize these bubbles. However, prolonged mixing can also lead to a breakdown of the air void system, causing larger, less stable bubbles to form or leading to a loss of entrained air over time. It is essential to maintain consistent mixing parameters throughout experiments to ensure repeatable results.

Q4: Can I use a de-entraining agent (defoamer) to counteract excessive air from CLS?

Yes, using an air-detaining agent or defoamer is a common strategy to control excessive air content.[7] These admixtures work by destabilizing the air bubbles introduced by the CLS. Agents like sodium dioctyl sulfosuccinate have been shown to effectively reduce the air content in mixes containing lignosulfonates without negatively impacting the beneficial water-reducing effects.[10] It is critical to perform trial mixes to determine the correct dosage of the defoamer, as overdosing can eliminate the protective air void system entirely.

Q5: What is the difference between entrained air and entrapped air?

Entrained air and entrapped air are two distinct types of voids in concrete.[11]

- **Entrained Air:** Consists of microscopic, spherical, and well-distributed bubbles intentionally created by air-entraining admixtures like CLS.[11] These tiny voids provide space for water to expand upon freezing, thus protecting the concrete from freeze-thaw damage.[11][12]
- **Entrapped Air:** Consists of larger, irregularly shaped voids that are accidentally trapped in the concrete during mixing and placement due to inadequate consolidation.[11] These voids are generally not beneficial and can reduce the strength and durability of the concrete.

Troubleshooting Guide

This guide addresses common problems encountered during experiments involving calcium lignosulfonate and air entrainment.

Problem	Potential Causes	Recommended Solutions
Inconsistent Air Content Between Batches	1. Variation in CLS dosage.2. Inconsistent mixing time or energy.3. Fluctuations in temperature.4. Variability in raw materials (cement, aggregates).5. Inconsistent quality or purity of CLS.[1][6]	1. Precisely measure CLS dosage by weight of cement.2. Standardize mixing procedures (time and speed).3. Monitor and record ambient and material temperatures.4. Use consistent sources for all materials.5. Source high-purity CLS and request quality assurance data.
High Air Content, Low Compressive Strength	1. CLS dosage is too high.[1][3]2. Unintended synergistic interaction with other admixtures.[9]3. Ineffective consolidation trapping excess air.	1. Reduce the CLS dosage in incremental steps.2. Conduct compatibility tests with other admixtures.3. Consider adding a de-entraining agent (defoamer).[7]4. Ensure proper consolidation according to standard methods.
Stable Initial Air Content, but Significant Air Loss Before Setting	1. Poor air void stability.2. Interaction with other admixtures destabilizing the bubbles.3. Prolonged mixing or excessive vibration.	1. Evaluate the quality of the CLS; some lignosulfonates create a more stable air system than others.2. Test different combinations of admixtures.3. Optimize mixing and consolidation times.
Desired Air Content in Fresh Concrete, but Poor Freeze-Thaw Resistance	1. Poor air void system parameters (spacing factor too large, specific surface too small).2. Air voids are too large (entrapped air) rather than small and well-dispersed (entrained air).	1. The total air content is only one metric. The quality of the air void system is critical for durability.[13]2. Perform a hardened air void analysis (ASTM C457) to measure the spacing factor and specific surface.[14][15]3. Adjust the CLS dosage or consider a

dedicated air-entraining agent
to improve the void structure.

Experimental Protocols

Measurement of Air Content in Freshly Mixed Concrete

Method: ASTM C231 - Standard Test Method for Air Content of Freshly Mixed Concrete by the Pressure Method.[\[16\]](#)

This method is suitable for concrete with dense aggregates and determines air content by observing the change in concrete volume with a change in pressure.[\[16\]](#)[\[17\]](#)

Detailed Procedure:

- Preparation: Dampen the interior of the pressure meter's measuring bowl.
- Sampling: Place the fresh concrete sample into the bowl in three equal layers.[\[18\]](#)[\[19\]](#)
- Consolidation: Rod each layer 25 times with a standard tamping rod, distributing the strokes uniformly. After rodding each layer, tap the sides of the bowl 10-15 times with a mallet to close voids.[\[18\]](#)[\[19\]](#)
- Strike-Off: After consolidating the final layer, strike off the excess concrete to create a smooth, level surface.[\[18\]](#)
- Assembly: Clean the rims of the bowl and cover. Clamp the cover on, ensuring a pressure-tight seal.
- Water Injection: With the petcocks open, inject water with a syringe through one petcock until it emerges from the other, expelling all air.[\[18\]](#)
- Pressurization: Close the petcocks. Pump air into the chamber until the gauge needle reaches the predetermined initial pressure line.[\[18\]](#)[\[19\]](#)
- Measurement: Open the main air valve between the air chamber and the measuring bowl. Tap the sides of the bowl to relieve any local restraints.[\[19\]](#)

- Reading: Read the pressure gauge. The reading indicates the air content as a percentage. This reading must be adjusted by the aggregate correction factor.

Microscopical Determination of Air-Void System in Hardened Concrete

Method: ASTM C457 - Standard Test Method for Microscopical Determination of Parameters of the Air-Void System in Hardened Concrete.[\[14\]](#)

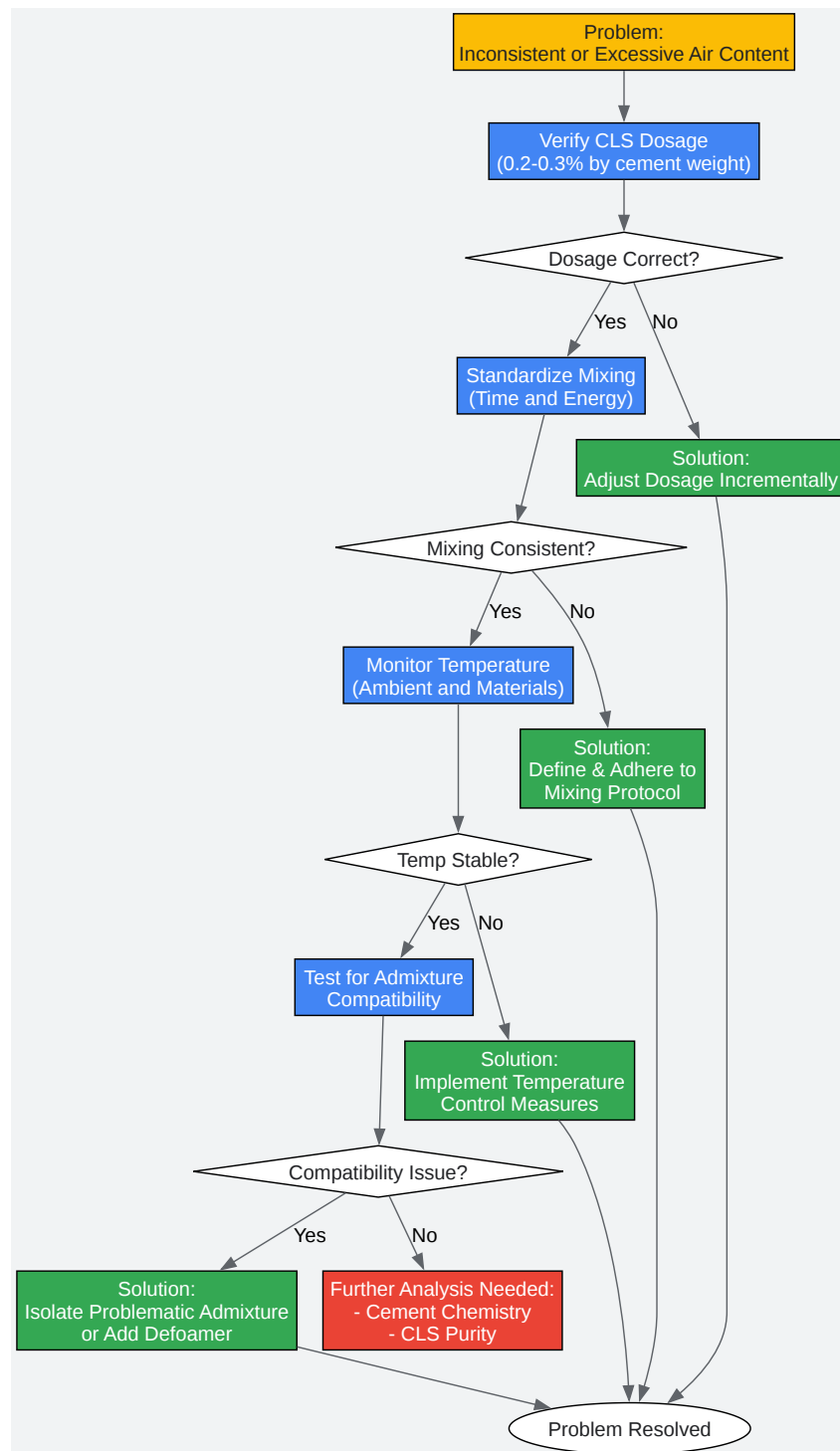
This method is used to determine not just the total air content but also critical parameters like the spacing factor and specific surface, which are crucial for assessing freeze-thaw durability. [\[13\]](#)[\[15\]](#)

Detailed Procedure:

- Sample Preparation: A core or cylinder of hardened concrete is obtained. A slice is cut from the sample, and one surface is ground and lapped to a smooth, planar finish.
- Microscopical Analysis: The prepared surface is examined under a microscope. One of the following procedures is used:
 - Procedure A (Linear-Traversal Method): The polished surface is moved along a line under the microscope's crosshairs. The total length of the traverse line and the length of the line that passes over air voids are recorded to calculate parameters.[\[14\]](#)[\[15\]](#)
 - Procedure B (Modified Point-Count Method): A grid of points is superimposed on the surface. The number of points falling on air voids versus the number of points falling on the paste is counted.[\[14\]](#)[\[15\]](#)
- Calculation: From the data collected, the following parameters are calculated:
 - Total Air Content (A)
 - Void Frequency (n)
 - Specific Surface (α): The surface area of the air voids per unit volume of air.

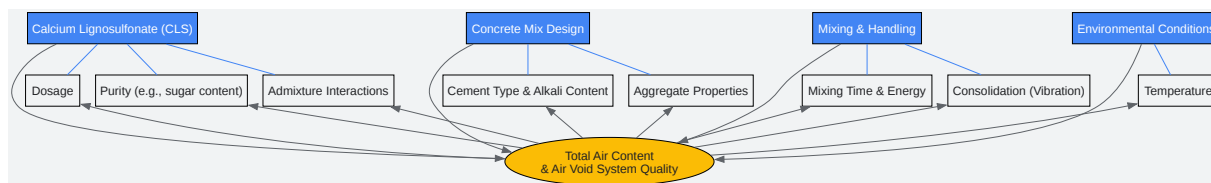
- Spacing Factor (\bar{L}): A parameter related to the average maximum distance from any point in the cement paste to the edge of an air void.[15] For good freeze-thaw durability, the spacing factor should generally be 0.008 inches or less.[13]

Visualizations



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Caption: Troubleshooting workflow for controlling air content.



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Caption: Key factors influencing air entrainment with CLS.

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